

Application Note: Handling & Protocols for 5-Methylisoquinolin-1-amine

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Compound of Interest

Compound Name: 5-Methylisoquinolin-1-amine

CAS No.: 1557045-33-6

Cat. No.: B3020257

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Part 1: Introduction & Chemical Identity[1]

5-Methylisoquinolin-1-amine is a specialized heterocyclic building block primarily utilized in medicinal chemistry for the development of ATP-competitive kinase inhibitors.[1] It belongs to the aminoisoquinoline class, structurally characterized by a fused benzene-pyridine ring system with a primary amine at the C1 position and a methyl substituent at the C5 position.[2]

This scaffold is of particular significance in the design of Rho-associated protein kinase (ROCK) inhibitors and Protein Kinase A (PKA) inhibitors. The C1-amine provides a critical hydrogen bond donor/acceptor motif for the kinase hinge region, while the C5-methyl group offers steric bulk that can modulate selectivity profiles against homologous kinases.[1]

Chemical Specifications

Property	Detail
IUPAC Name	5-Methylisoquinolin-1-amine
CAS Number	1557045-33-6
Molecular Formula	C ₁₀ H ₁₀ N ₂
Molecular Weight	158.20 g/mol
Appearance	Off-white to pale yellow solid (Commercial grade)
Solubility	Soluble in DMSO (>50 mM), Methanol, DCM; Low solubility in water
pKa (Predicted)	~5.5–6.0 (Ring Nitrogen), ~8–9 (Exocyclic Amine - conjugate acid)

Part 2: Health, Safety, and Environment (HSE) Protocol[2]

Safety Directive: Treat **5-Methylisoquinolin-1-amine** as a bioactive heterocyclic amine. While specific toxicological data is limited, structural analogs (e.g., 1-aminoisoquinoline) are classified as Irritants.[2]

Hazard Classification (GHS)[2]

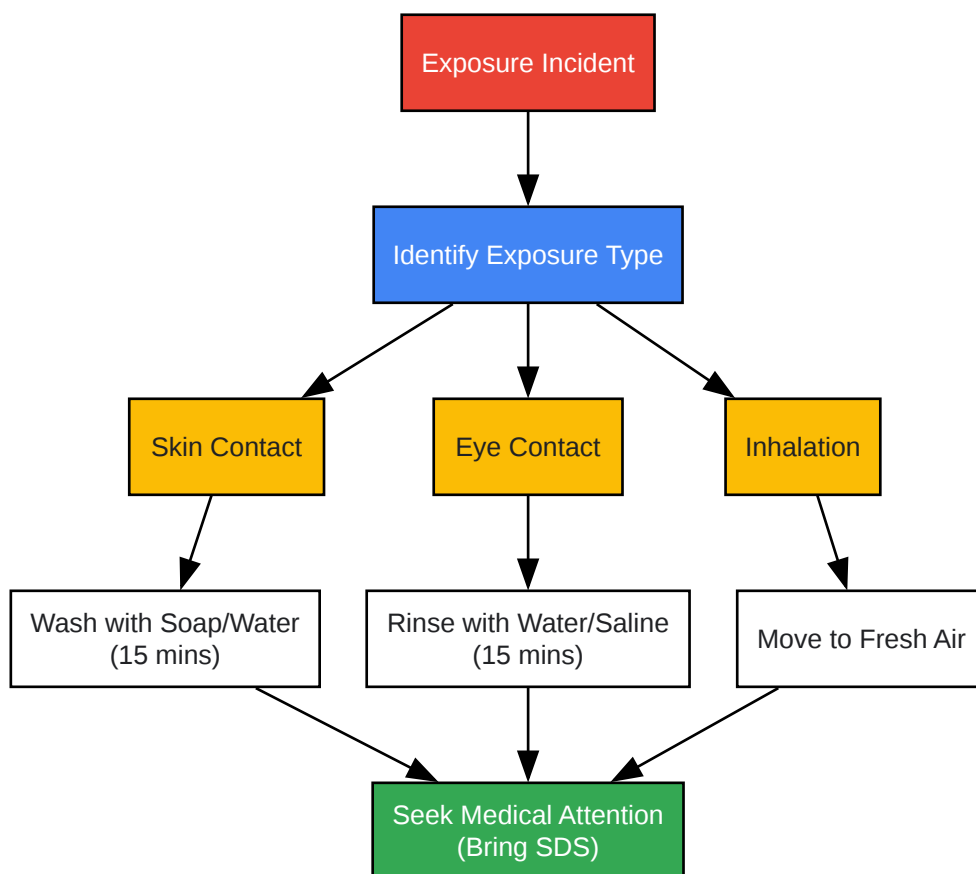
- H302: Harmful if swallowed.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Personal Protective Equipment (PPE) Matrix

- Respiratory: N95/P2 particulate respirator required during weighing of solids.[2] Work within a fume hood.

- Dermal: Nitrile gloves (minimum thickness 0.11 mm).[2] Double gloving recommended for stock solution preparation.[2]
- Ocular: Chemical safety goggles.

Decision Tree: Spill & Exposure Response



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Figure 1: Immediate response workflow for exposure incidents involving aminoisoquinolines.[1]

Part 3: Preparation & Experimental Protocols

Stock Solution Preparation (Standard: 10 mM in DMSO)

The hydrophobicity of the isoquinoline ring necessitates the use of organic solvents for initial solubilization.[2] DMSO is the preferred vehicle for biological assays.[2]

Protocol:

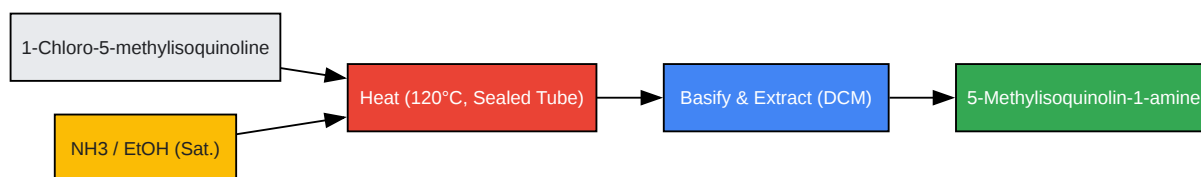
- Weighing: Accurately weigh 1.58 mg of **5-Methylisoquinolin-1-amine** into a sterile 1.5 mL microcentrifuge tube.
 - Note: Due to potential hygroscopicity, allow the vial to equilibrate to room temperature before opening to prevent condensation.[\[2\]](#)
- Solvent Addition: Add 1.0 mL of anhydrous DMSO (Dimethyl Sulfoxide), sequencing grade ($\geq 99.9\%$).
- Dissolution: Vortex vigorously for 30 seconds. If particulates remain, sonicate in a water bath at 35°C for 2 minutes.
 - Visual Check: Solution should be clear and free of precipitate.
- Storage: Aliquot into light-protective amber vials (20-50 μL /vial) to avoid freeze-thaw cycles. Store at -20°C.
 - Stability:[\[1\]](#) Stable for 6 months at -20°C.

Chemical Synthesis Pathway (Reference Route)

If commercial stock is unavailable, the compound can be synthesized via the Chichibabin Reaction or Nucleophilic Substitution on a halogenated precursor.[\[2\]](#) The substitution route is preferred for higher purity.[\[2\]](#)

Reaction Scheme:

- Precursor: 1-Chloro-5-methylisoquinoline.[\[1\]](#)
- Reagent: Ammonia (NH_3) in Ethanol or Methanol (saturated).
- Conditions: Sealed tube (autoclave), 100–120°C, 12–24 hours.
- Workup: Evaporate solvent, basify with NaOH ($\text{pH} > 11$), extract with DCM.



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Figure 2: Synthetic pathway for generating **5-Methylisoquinolin-1-amine** from halogenated precursors.

Quality Control (HPLC Method)

Verify purity before use in sensitive kinase assays (IC₅₀ determination).

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).[2]
- Mobile Phase A: Water + 0.1% Formic Acid.[2]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[2]
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic ring) and 210 nm.[2]
- Expected Retention: The amine is polar relative to non-aminated isoquinolines; expect elution early-to-mid gradient depending on pH.[1]

Part 4: Applications in Drug Discovery[1]

Kinase Inhibitor Scaffold Design

5-Methylisoquinolin-1-amine serves as a bioisostere for the adenosine ring of ATP.[1] In ROCK inhibition, the isoquinoline nitrogen accepts a proton from the hinge region backbone (e.g., Met156 in ROCK1), while the exocyclic amine donates a hydrogen bond.[2]

Structure-Activity Relationship (SAR) Logic:

- C1-Amine: Essential for hinge binding.[1] Modification here usually abolishes activity.[2]
- C5-Methyl: Provides hydrophobic contact.[1] It can induce a twist in the molecule or fill a specific hydrophobic pocket (gatekeeper residue interaction), potentially improving selectivity against PKA or PKC compared to the unsubstituted analog.[2]

Handling in Biochemical Assays

When using the compound in enzymatic assays (e.g., ADP-Glo, LanthaScreen):

- DMSO Tolerance: Ensure the final assay concentration of DMSO is <1% (v/v) to prevent enzyme denaturation.[2]
- Serial Dilution: Perform dilutions in 100% DMSO first, then transfer to the aqueous reaction buffer. Direct dilution into buffer can cause precipitation at high concentrations (>100 μ M) due to the "crash-out" effect.[1]

Part 5: Troubleshooting & Stability

Issue	Probable Cause	Corrective Action
Precipitation in Buffer	Rapid change in polarity; Concentration > Solubility limit. [1][2]	Dilute intermediate steps with buffer containing 5-10% DMSO before final dilution.[1][2] Sonicate.[2]
Browning of Solid	Oxidation of the amine group. [2]	Store under Nitrogen/Argon.[2] Recrystallize from Ethanol if degradation is significant.[2]
Low Yield in Synthesis	Incomplete amination; Volatility of Ammonia.[1][2]	Use liquid ammonia or higher pressure.[1][2] Ensure sealed vessel integrity.
Multiple Peaks (HPLC)	N-oxide formation or dimerization.[1][2]	Check storage conditions. Freshly prepare stock solutions.

References

- Science of Synthesis. (2005). Product Class 5: Isoquinolines.[2] Thieme Chemistry. (General synthetic methods for 1-aminoisoquinolines).
- Liao, C., et al. (2011).[2][3] Optimisation of 6-substituted isoquinolin-1-amine based ROCK-I inhibitors. Bioorganic & Medicinal Chemistry Letters. (Mechanistic insight into aminoisoquinoline binding modes).
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